

UK51656 stability and storage best practices

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Compound of Interest

Compound Name: UK51656

Cat. No.: B1662765

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Technical Support Center: UK51656 (UK5099)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and best practices for the experimental use of **UK51656**, more commonly known as UK5099.

Frequently Asked Questions (FAQs)

Q1: What is the correct nomenclature for this compound?

A1: While occasionally referred to as **UK51656**, the widely accepted and published name for this mitochondrial pyruvate carrier (MPC) inhibitor is UK5099. To ensure accurate literature searches and experimental replication, it is recommended to use "UK5099".

Q2: What is the primary mechanism of action for UK5099?

A2: UK5099 is a potent and specific, non-competitive inhibitor of the mitochondrial pyruvate carrier (MPC). By blocking the transport of pyruvate into the mitochondria, it effectively decouples glycolysis from the tricarboxylic acid (TCA) cycle. This leads to a metabolic shift in cells, characterized by decreased mitochondrial respiration and an increased reliance on glycolysis for ATP production, often referred to as the Warburg effect.^{[1][2]}

Q3: What are the recommended storage conditions for UK5099?

A3: Proper storage is crucial to maintain the stability and activity of UK5099. Best practices are summarized in the table below.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	2-8°C	As per manufacturer's expiry	Keep in a tightly sealed container.
DMSO Stock Solution	-20°C	Up to 2 weeks[3]	Use fresh, anhydrous DMSO for reconstitution to avoid solubility issues.[3]
DMSO Stock Solution	-70°C	Up to 6 weeks[3]	Recommended for longer-term storage of stock solutions.
Ethanol Stock Solution	-20°C	Up to 1 month	
Mouse Plasma	-20°C	At least 60 days	Stable through multiple freeze-thaw cycles.

Q4: How should I prepare working solutions of UK5099?

A4: UK5099 has high solubility in DMSO (up to 100 mg/mL) and moderate solubility in ethanol. For cell culture experiments, a common practice is to prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in the aqueous cell culture medium. To avoid precipitation, it is crucial to vortex thoroughly during the dilution process. One supplier recommends a specific protocol for preparing aqueous solutions for in vivo use by first diluting the DMSO stock in PEG300 and Tween80 before adding the aqueous component.

Troubleshooting Guide

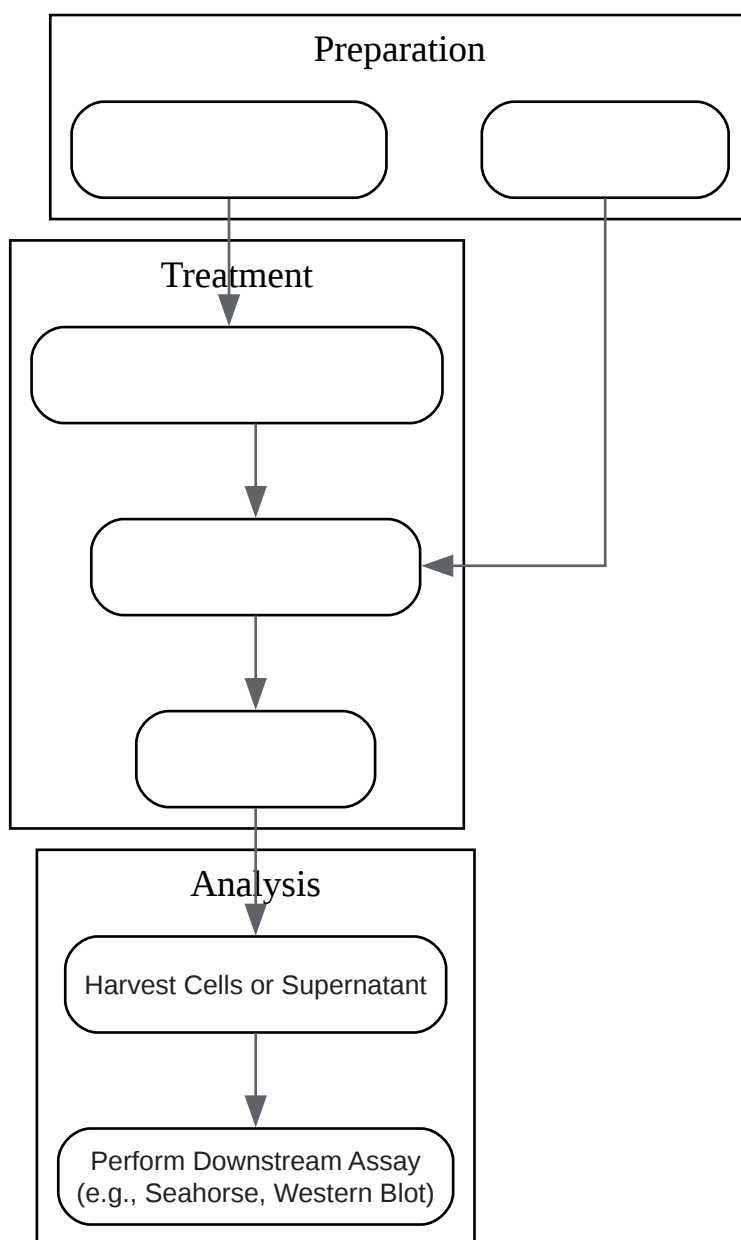
Issue	Potential Cause	Recommended Solution
Compound Precipitation in Aqueous Media	Low solubility of UK5099 in aqueous solutions. Use of old or wet DMSO for stock preparation.	Ensure your DMSO stock is fully dissolved before dilution. Add the stock solution to your aqueous media dropwise while vortexing to facilitate mixing. Consider preparing an intermediate dilution in a co-solvent if precipitation persists. For in vivo preparations, consider using excipients like PEG300 and Tween80.
Loss of Inhibitory Activity	Improper storage of stock solutions. Multiple freeze-thaw cycles of stock solutions.	Aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -70°C for long-term stability.
Inconsistent Experimental Results	Instability of UK5099 in working solutions. Off-target effects at high concentrations.	Prepare fresh working dilutions for each experiment from a frozen stock. Be aware that at high concentrations, UK5099 may have off-target effects, such as inhibition of the NLRP3 inflammasome, independent of its action on the MPC. It is advisable to perform dose-response experiments to determine the optimal concentration for your specific cell type and experimental endpoint.
Variability in Cellular Response	Presence of albumin in serum-containing media.	Serum albumin can sequester UK5099, reducing its effective concentration. If you observe a weaker than expected effect in

serum-containing media,
consider performing
experiments in low-serum
conditions or increasing the
UK5099 concentration, with
appropriate controls.

Experimental Protocols

General Protocol for a Cell-Based Assay

This protocol provides a general workflow for treating cultured cells with UK5099.



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Caption: General workflow for a cell-based experiment using UK5099.

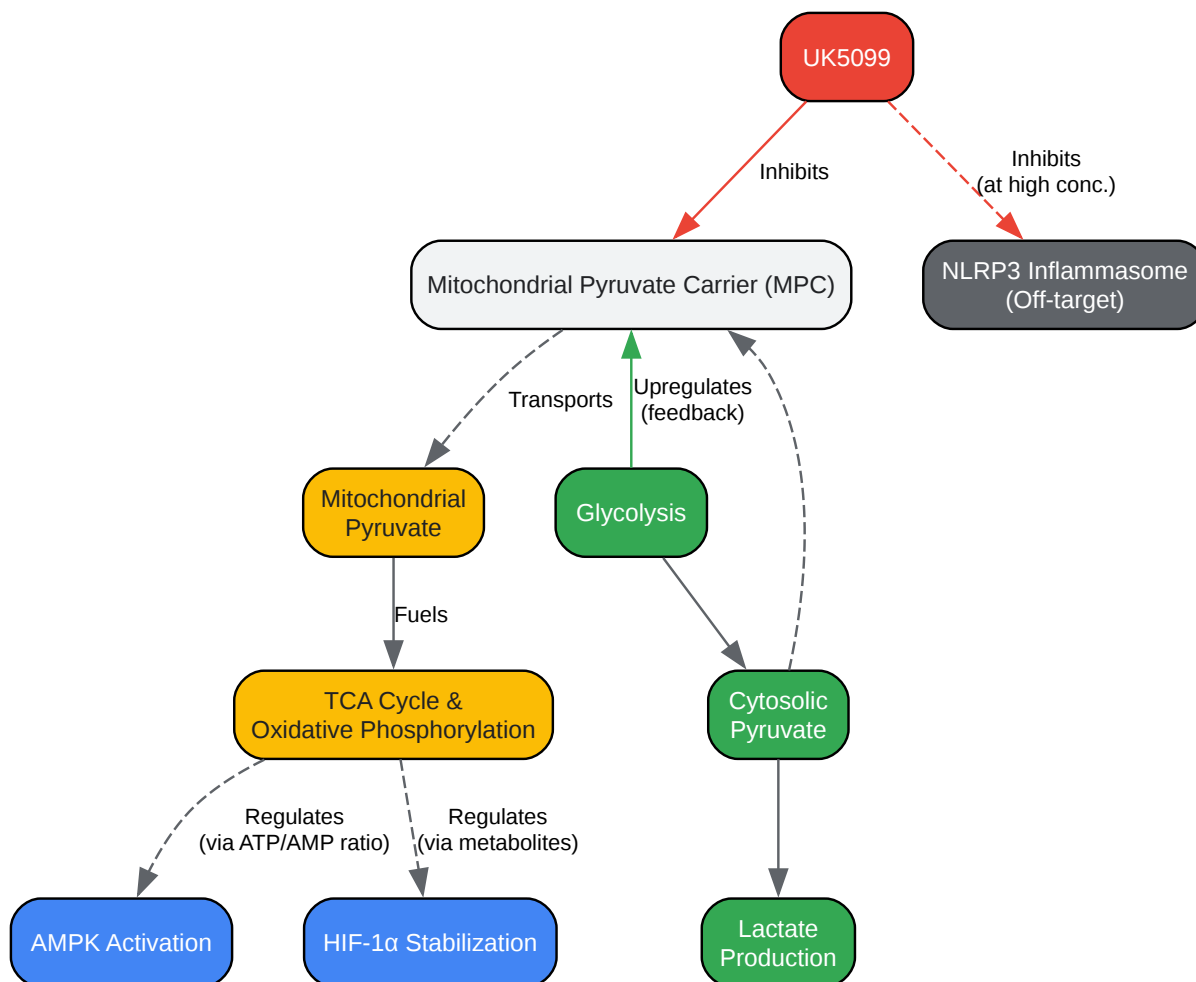
Detailed Steps:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of UK5099 in fresh, anhydrous DMSO. Aliquot into single-use tubes and store at -70°C.

- **Cell Seeding:** Seed your cells of interest in an appropriate culture vessel and allow them to adhere and reach the desired confluency.
- **Working Solution Preparation:** On the day of the experiment, thaw a single aliquot of the UK5099 stock solution. Prepare the desired final concentration by diluting the stock solution directly into pre-warmed cell culture medium. Vortex immediately to ensure proper mixing.
- **Treatment:** Remove the existing media from the cells and replace it with the media containing UK5099. Include a vehicle control (media with the same final concentration of DMSO).
- **Incubation:** Incubate the cells for the experimentally determined duration (e.g., 24 hours).
- **Analysis:** Following incubation, harvest the cells or supernatant for your intended downstream analysis, such as metabolic flux analysis, western blotting for signaling proteins, or cell viability assays.

Signaling Pathways Affected by UK5099

Inhibition of the mitochondrial pyruvate carrier by UK5099 initiates a cascade of metabolic and signaling events.



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Caption: Signaling consequences of MPC inhibition by UK5099.

Pathway Description:

By inhibiting the MPC, UK5099 blocks pyruvate from entering the mitochondria. This leads to a decrease in the TCA cycle and oxidative phosphorylation. Consequently, the cell compensates by upregulating glycolysis, leading to increased lactate production. This metabolic shift can also lead to the activation of AMP-activated protein kinase (AMPK) due to changes in the cellular energy state. Furthermore, alterations in mitochondrial metabolism can influence the stability of hypoxia-inducible factor 1-alpha (HIF-1α). It is also important to note that at higher

concentrations, UK5099 can have off-target effects, including the inhibition of the NLRP3 inflammasome.

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References

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